

Synthesis of 1,2-Epoxytetradecane from 1-Tetradecene: A Technical Guide

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Compound of Interest		
Compound Name:	1,2-Epoxytetradecane	
Cat. No.:	B1585259	Get Quote

Introduction

1,2-Epoxytetradecane, also known as 1,2-tetradecylene oxide, is a valuable epoxide intermediate in the synthesis of various fine chemicals. Its high reactivity, stemming from the strained three-membered ether ring, allows for facile ring-opening reactions, making it a key building block for producing surfactants, lubricants, plasticizers, and specialty polymers.[1] The primary route to this compound is through the epoxidation of the readily available alpha-olefin, 1-tetradecene.

This technical guide provides a comprehensive overview of the principal methods for the synthesis of **1,2-epoxytetradecane** from 1-tetradecene. It details established experimental protocols, presents a comparative summary of quantitative data from various methods, and illustrates the reaction pathways and experimental workflows for researchers, scientists, and drug development professionals.

Comparative Analysis of Synthesis Methods

The choice of a synthetic strategy for the epoxidation of 1-tetradecene is governed by factors such as reaction efficiency, cost, safety, and environmental impact. The most common methods include classic epoxidation with peroxy acids, metal-catalyzed oxidations, and enzymatic conversions.



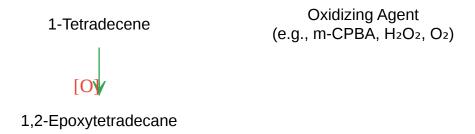
Metho d	Cataly st/Rea gent	Oxida nt	Solve nt	Temp (°C)	Time (h)	Conve rsion (%)	Yield (%)	Select ivity (%)	Refer ence
Peroxy Acid Epoxid ation	m- CPBA	-	Dichlor ometh ane	0 - RT	2 - 4	High	~75% (typica I)	High	[2][3]
Metal- Cataly zed Oxidati on	Co- Porph yrin	O ₂	Ethan ol	60	6	85	82	96	[4]
Metal- Cataly zed Oxidati on	Mn- based compl ex	Peroxy acetic Acid	Not specifi ed	Not specifi ed	Not specifi ed	Not specifi ed	Not specifi ed	Not specifi ed	[2]
Metal- Cataly zed Oxidati on	Coppe r Oxide	O ₂ /Be nzalde hyde	Aceton itrile	Not specifi ed	Not specifi ed	Not specifi ed	Not specifi ed	Not specifi ed	[2]
Enzym atic Epoxid ation	Fungal Peroxy genas e (UPO)	H2O2	Aceton e/Buffe r	RT	24	Variabl e	Variabl e	High	[5]
Chem o- enzym atic Epoxid ation	Novoz ym 435 Lipase	H ₂ O ₂ (in situ peraci d)	Chloro form	35	12	High	75-99 (gener al alkene s)	High	[6][7]



Note: "RT" denotes room temperature. Data for m-CPBA and other metal-catalyzed methods are often generalized from similar alkenes, as specific quantitative data for 1-tetradecene can vary with precise conditions.

Core Synthesis Pathways & Workflows

The synthesis of **1,2-epoxytetradecane** involves the conversion of the alkene's pi-bond into a C-O-C sigma-bonded ring.



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Caption: General reaction scheme for the epoxidation of 1-tetradecene.

A typical laboratory synthesis follows a standard workflow from reaction setup to the isolation of the purified epoxide.

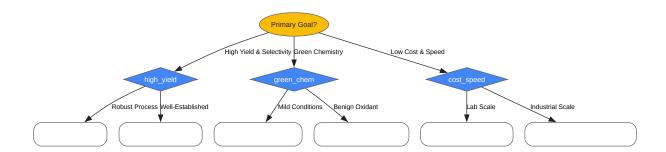


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Caption: Generalized experimental workflow for the synthesis of **1,2-epoxytetradecane**.

Selecting the appropriate synthesis method depends on the specific requirements of the researcher, such as scale, cost, and environmental considerations.





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